

# Quantitative Binding Affinity and Antiviral Profile

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## Compound Focus: Cloperastine Hydrochloride

CAS No.: 3703-76-2

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The table below summarizes the key data point for cloperastine and places it in the context of other sigma-1 receptor ligands with documented antiviral effects.

Compound	Therapeutic Category	Sigma-1 Receptor Affinity (K <sub>i</sub> , nM)	Antiviral Activity (Tested Against)
Cloperastine	Antitussive	19 (IC <sub>50</sub> ) [1]	In vitro screens; potential activity against CoVs [1]
Haloperidol	Antipsychotic	N/A (Non-selective ligand)	CoVs, EBV [1]
Amiodarone	Antiarrhythmic	1.4–2.1 [1]	SARS-CoV, SARS-CoV-2, EBOV, HCV [1]
Amitriptyline	Antidepressant	216-300 [1]	HCV, FLUAV (H5N1) [1]
Azelastine	Antihistaminic	274 (IC <sub>50</sub> ) [1]	HCV [1]

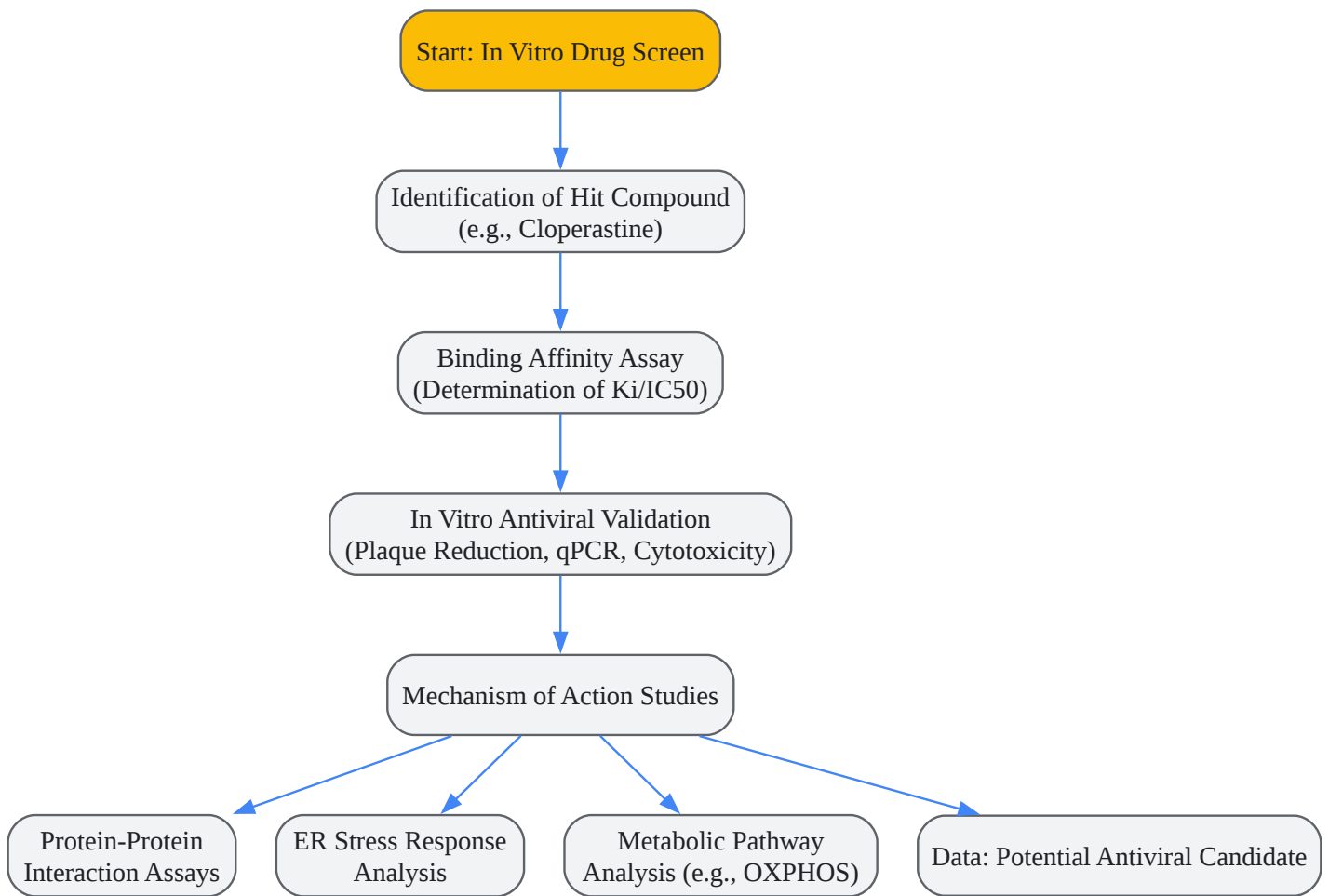
*Note: The value for Cloperastine is cited as an IC<sub>50</sub> from internal data of a research organization [1]. A lower K<sub>i</sub> or IC<sub>50</sub> value indicates a stronger binding affinity.*

## Experimental Evidence and Putative Mechanism

While a full crystal structure of cloperastine bound to the sigma-1 receptor is not available, its role has been identified through large-scale drug repurposing screens and subsequent mechanistic studies.

- **Identification as a Hit:** Cloperastine was frequently identified in **unbiased in vitro drug repurposing screens** designed to find compounds with antiviral activity against coronaviruses, including SARS-CoV-2. These screens revealed that several drugs with known sigma receptor binding capabilities could inhibit viral infection [1].
- **Putative Antiviral Mechanism:** The proposed mechanism involves the sigma-1 receptor's role in managing **Endoplasmic Reticulum (ER) stress**. Coronaviruses, including SARS-CoV-2, hijack the host cell's ER to replicate. The viral protein Nsp6 interacts directly with the sigma-1 receptor. By binding to the sigma-1 receptor, ligands like cloperastine may interfere with this virus-host interaction, modulating the ER stress response and thereby inhibiting viral replication [2] [1].
- **Additional Mechanistic Insight:** Recent research has also shown that cloperastine can **inhibit mitochondrial oxidative phosphorylation**. This effect on cellular metabolism was identified as the mechanism by which it suppresses the proliferation of esophageal squamous cell carcinoma. While not directly linked to its sigma-1 binding or antiviral effects, this demonstrates a broader impact on key cellular energy pathways [3].

The following diagram illustrates the experimental workflow used to identify and characterize sigma receptor ligands like cloperastine for antiviral activity.



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*Experimental workflow for characterizing sigma receptor ligands.*

## Formulation and Analytical Techniques

Research into advanced formulations and precise analytical methods supports the further investigation and potential application of cloperastine.

- **Controlled-Release Nanoparticles:** To improve its therapeutic profile, studies have successfully developed **modified-release nanoparticles** containing cloperastine HCl. These formulations use polymers like HPMC and HPC to create nanoparticles (~20-50 nm) that enable a prolonged drug

release profile, with over 70% of the drug released after 8 hours. This can help reduce dosing frequency [4].

- **Analytical Methods for Characterization:** A specific **HPLC method** has been developed and validated to identify and quantify up to five potential impurities in **cloperastine hydrochloride** bulk drug substance, which is critical for ensuring product quality and purity [5].

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## References

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2. Highly Specific Sigma Receptor Ligands Exhibit Anti-Viral ... [pmc.ncbi.nlm.nih.gov]
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4. Preparation and Characterization of Modified Release ... [jns.kashanu.ac.ir]
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